

Technical Guide: Solubility Profile & Handling of (S)-2-Ethynylpiperidine Hydrochloride

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Compound of Interest

Compound Name: (S)-2-Ethynylpiperidine
hydrochloride

Cat. No.: B8241718

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Executive Summary

This technical guide provides a comprehensive analysis of the solubility characteristics of **(S)-2-ethynylpiperidine hydrochloride**, a critical chiral intermediate in the synthesis of ERK inhibitors and other oncology therapeutics. As a Senior Application Scientist, I have structured this document to move beyond simple data listing, offering instead a mechanistic understanding of why this salt behaves as it does and how to leverage these properties for purification and formulation.

The solubility profile of this compound is dominated by the competition between its high crystal lattice energy (ionic character) and the solvation enthalpy provided by the solvent. Mastering this balance is essential for process chemists optimizing yield and enantiomeric purity.

Physicochemical Characterization & Mechanism

(S)-2-ethynylpiperidine hydrochloride consists of a secondary amine heterocycle with a hydrophobic ethynyl handle, stabilized as a chloride salt.

- Chemical Nature: Ionic solid (Amine Hydrochloride).

- Key Structural Features:
 - Cation: Protonated piperidine nitrogen (). This is the primary driver for aqueous solubility via ion-dipole interactions.
 - Anion: Chloride (). Highly solvated by protic solvents (water, alcohols).
 - Hydrophobic Region: The ethynyl group and piperidine ring provide lipophilic character, allowing for solubility in select organic polar solvents but not enough to overcome the lattice energy in non-polar media.

Thermodynamic Drivers

The dissolution of this salt follows the equation:

- In Water: The hydration enthalpy of the chloride and ammonium ions is highly exothermic, easily overcoming the crystal lattice energy.
- In Non-Polar Solvents: The solvent cannot stabilize the ions; the lattice energy dominates, resulting in insolubility.
- In Alcohols: The hydroxyl group solvates the ions, while the alkyl chain interacts with the piperidine ring, creating a "sweet spot" for temperature-dependent solubility—ideal for recrystallization.

Solubility Landscape: Water vs. Organic Solvents[1]

The following data summarizes the solubility behavior observed in process development.

Comparative Solubility Table

Solvent Class	Representative Solvent	Solubility Status	Mechanistic Insight	Application
Aqueous	Water (pH 7.0)	Freely Soluble (>100 mg/mL)	Strong ion-dipole interactions; H-bonding network.	Formulation; Extraction of impurities.
Protic Polar	Methanol, Ethanol	Soluble	Solvation of ions + Van der Waals interaction with ring.	Primary Recrystallization Solvent.
Aprotic Polar	DMSO, DMF	Soluble	High dielectric constant dissociates ion pairs.	Stock solutions for bio-assays.
Chlorinated	Dichloromethane (DCM)	Sparingly Soluble	Partial solubility due to polarizability, but poor anion solvation.	Used to extract the free base after neutralization.
Ethers	Diethyl Ether, MTBE	Insoluble	Low dielectric constant; cannot break lattice energy.	Anti-Solvent for precipitation.
Hydrocarbons	Hexane, Heptane	Insoluble	No capacity for ionic solvation.	Washing filter cakes to remove non-polar impurities.

The "Oiling Out" Phenomenon

Critical Note: During recrystallization from alcohols, if the concentration is too high or cooling is too rapid, (S)-2-ethynylpiperidine HCl may separate as an oil rather than a crystal. This is due to the ethynyl group lowering the melting point of the solvated state.

- Mitigation: Use a seeded cooling ramp and a specific solvent/anti-solvent ratio (detailed in Section 3).

Experimental Protocols

These protocols are designed to be self-validating. If the expected physical change (precipitation/dissolution) does not occur, the checkpoint logic provided will help troubleshoot.

Protocol A: Gravimetric Solubility Determination

Use this method to determine exact saturation points for your specific batch lot.

- Preparation: Weigh 100 mg of (S)-2-ethynylpiperidine HCl into a chemically resistant vial (borosilicate glass).
- Solvent Addition: Add the target solvent in 100 L increments while maintaining the vial at 25°C (thermostated block).
- Equilibration: Vortex for 1 minute after each addition.
- Visual Check:
 - Clear Solution: Soluble.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
 - Suspension: Insoluble.[\[6\]](#)
- Quantification (If suspension persists):
 - Filter the supernatant through a 0.22 µm PTFE filter.
 - Evaporate a known volume of filtrate to dryness under vacuum.
 - Weigh the residue to calculate concentration ().

Protocol B: Purification via Anti-Solvent Recrystallization

Target: Removal of process impurities and enantiomeric enrichment.

- Dissolution: Dissolve crude (S)-2-ethynylpiperidine HCl in the minimum amount of boiling Ethanol (EtOH).
 - Checkpoint: The solution must be clear yellow/colorless. If particulates remain, perform a hot filtration.[\[5\]](#)[\[7\]](#)
- Nucleation: Allow the solution to cool to 40°C.
- Anti-Solvent Addition: Slowly add Diethyl Ether or MTBE dropwise.
 - Ratio: Target a final ratio of 1:3 (EtOH:Ether).
 - Observation: A white turbidity (cloud point) should appear and redissolve initially. Stop adding when the turbidity persists.
- Crystallization: Cool slowly to 0-4°C over 2 hours.
 - Caution: Do not shock-cool with dry ice, or the product will oil out.
- Isolation: Filter the white crystalline solid and wash with cold Ether. Dry under vacuum at 40°C.

Visualization of Workflows

Diagram 1: Solvent Selection Decision Tree

This logic flow guides the selection of solvents based on the process step (Reaction, Extraction, or Purification).

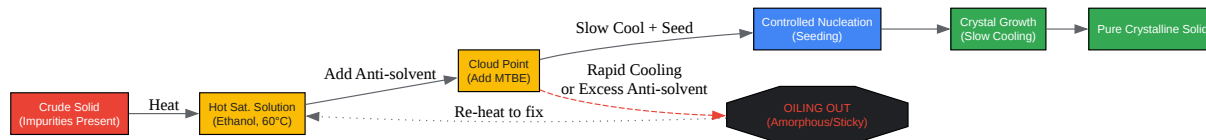


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Caption: Decision matrix for solvent selection based on the physicochemical state (Salt vs. Free Base) and process objective.

Diagram 2: Recrystallization & Phase Behavior

This diagram illustrates the critical "Oiling Out" risk zone described in Section 2.



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Caption: Workflow distinguishing between successful crystallization and the common failure mode of oiling out.

Impact on Drug Development[1] Formulation & Stability

- **Hygroscopicity:** As an amine hydrochloride, (S)-2-ethynylpiperidine HCl is hygroscopic.[8] It must be stored in desiccators. Exposure to ambient humidity can lead to deliquescence, altering the weight basis for stoichiometry in subsequent reactions.
- **Salt Selection:** While the HCl salt is standard for synthesis, for final drug formulation, if the solubility is too high (causing rapid dissolution/clearance), a counter-ion switch to a fumarate or tosylate might be explored to modulate the dissolution rate.

Analytical Implications

When developing HPLC methods:

- **Mobile Phase:** Do not use high percentages of organic solvent (ACN/MeOH) in the initial gradient if the sample is dissolved in water, as the salt may precipitate in the lines.
- **Buffer:** Use acidic buffers (TFA or Formic Acid) to maintain the protonated state () and prevent peak tailing caused by interaction with silanol groups on the column.

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